

# Aluminum Arsenide (AlAs): A Comprehensive Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: Aluminum arsenide

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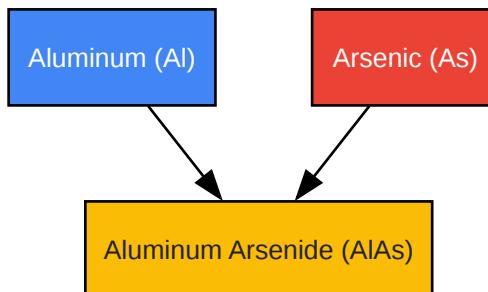
This technical guide provides an in-depth analysis of the fundamental molecular properties of **Aluminum Arsenide** (AlAs), a III-V semiconductor of significant interest in various technological applications. This document will detail its chemical formula and molecular weight, providing the foundational data necessary for advanced research and development.

## Chemical Formula and Composition

**Aluminum arsenide** is an inorganic compound with the chemical formula AlAs.<sup>[1][2][3][4]</sup> This formula indicates that the compound is composed of aluminum (Al) and arsenic (As) atoms in a one-to-one stoichiometric ratio.

The composition of **aluminum arsenide** can be visualized as the combination of one aluminum atom and one arsenic atom to form a single molecule of **aluminum arsenide**.

## Logical relationship of Aluminum Arsenide Composition

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## Molecular Weight

The molecular weight of **aluminum arsenide** is a critical parameter for quantitative analysis and experimental design. It is calculated by summing the atomic weights of its constituent elements.

## Atomic Weights of Constituent Elements

The standard atomic weights for aluminum and arsenic are provided by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Atomic Number	Standard Atomic Weight (amu)
Aluminum	Al	13	26.9815384(3)[5][6][7]
Arsenic	As	33	74.921595(6)[8][9][10][11]

## Calculation of Molecular Weight

The molecular weight of AlAs is the sum of the atomic weights of one aluminum atom and one arsenic atom.

- Molecular Weight of AlAs = Atomic Weight of Al + Atomic Weight of As
- Molecular Weight of AlAs = 26.9815384 + 74.921595
- Molecular Weight of AlAs  $\approx$  101.9031334 amu

For practical laboratory purposes, the molecular weight is often rounded. Commercially available resources and databases frequently cite a molecular weight of approximately 101.9 g/mol .[\[1\]](#)[\[4\]](#)[\[12\]](#)

## Physical and Chemical Properties Overview

**Aluminum arsenide** typically appears as orange crystals.[\[3\]](#) It is a semiconductor material with an indirect bandgap of approximately 2.12 eV.[\[3\]](#) Due to the presence of arsenic, this compound is toxic and should be handled with appropriate safety precautions. It is known to react with acids to produce arsine gas, a highly toxic substance.

Further in-depth analysis of the material's properties, experimental protocols for its synthesis and characterization, and its various applications will be covered in subsequent sections of this technical guide.

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